

Technical Support Center: rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride

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Compound of Interest

Compound Name: *rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride*

Cat. No.: B565371

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Welcome to the technical support center for **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals, providing essential information for the successful storage, handling, and application of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary applications of **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride**?

A1: The primary application of this compound is the genetic incorporation of a metal-ion chelating amino acid into proteins, serving as a biophysical probe.^{[1][2]} This allows for the site-specific introduction of a metal-binding site into a protein of interest, enabling studies of protein structure and function, as well as the development of novel biocatalysts and therapeutic agents. Additionally, it has been noted for its potential to reduce copper levels in plasma and liver tissue and to inhibit the expression of inflammatory genes.^[1]

Q2: What are the recommended storage conditions for this compound?

A2: **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride** is hygroscopic, unstable at room temperature, and sensitive to acids, bases, and high temperatures.^[1] Therefore, it is crucial to store it in a refrigerator under an inert atmosphere.^[3]

Q3: What are the physical and chemical properties of this compound?

A3: Below is a summary of the key properties of **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride**.

Property	Value	Reference
CAS Number	1123191-88-7	[4][5]
Molecular Formula	C ₁₂ H ₁₄ Cl ₂ N ₂ O ₃	[5][6]
Molecular Weight	305.16 g/mol	[5][6]
Appearance	Yellow solid	[6]
Solubility	Soluble in DMSO, Methanol, and Water.	[3]
Melting Point	211-219°C	[3]

Q4: Why is this compound supplied as a dihydrochloride salt?

A4: Amino acid derivatives are often supplied as dihydrochloride salts to enhance their stability and solubility in aqueous solutions. The salt form helps to protect the molecule from degradation and facilitates easier handling and formulation for experimental use.

Troubleshooting Guide

Problem 1: Difficulty dissolving the compound.

- Possible Cause: Incorrect solvent or pH.
- Solution:
 - Ensure you are using one of the recommended solvents: DMSO, Methanol, or Water.
 - For aqueous solutions, the pH may need to be adjusted. As a dihydrochloride salt, the initial solution will be acidic. Depending on your experimental needs, you may need to buffer the solution to a neutral or basic pH. Be aware that the compound's stability is pH-sensitive.

Problem 2: Inconsistent experimental results.

- Possible Cause 1: Compound degradation.
- Solution:
 - Always store the solid compound and stock solutions as recommended (refrigerated, under an inert atmosphere, and protected from light).
 - Prepare fresh stock solutions frequently. Avoid repeated freeze-thaw cycles.
 - Given its instability at room temperature and sensitivity to high temperatures, minimize the time the compound is kept out of the refrigerator.
- Possible Cause 2: Hygroscopic nature of the compound.
- Solution:
 - Allow the vial to warm to room temperature in a desiccator before opening to prevent condensation of atmospheric moisture onto the compound.
 - Weigh the compound quickly in a low-humidity environment.

Problem 3: Low efficiency of incorporation into a protein.

- Possible Cause: Suboptimal conditions for the genetic incorporation of an unnatural amino acid.
- Solution:
 - Optimize the concentration of the amino acid in the growth media.
 - Ensure the efficient expression and activity of the orthogonal aminoacyl-tRNA synthetase and tRNA pair specific for this amino acid.
 - Verify the fidelity of the codon being used for incorporation (e.g., an amber stop codon).

Experimental Protocols

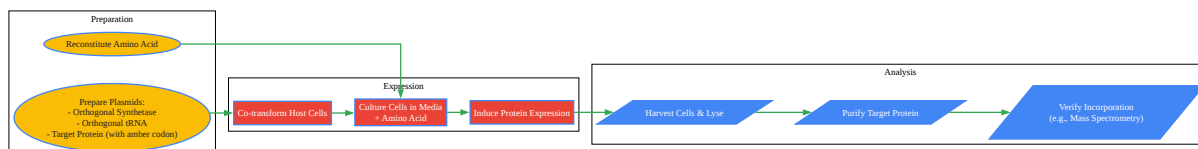
1. Reconstitution of **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride**

This protocol provides a general guideline for preparing a stock solution.

- Materials:
 - **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride**
 - Anhydrous DMSO, Methanol, or sterile, nuclease-free water
 - Sterile, amber-colored microcentrifuge tubes or vials
 - Inert gas (e.g., argon or nitrogen)
- Procedure:
 - Allow the vial of the compound to equilibrate to room temperature in a desiccator.
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.
 - Under a gentle stream of inert gas, add the desired volume of solvent to the vial to achieve the target concentration (e.g., for a 10 mM stock solution in 1 mL of solvent, add 3.05 mg of the compound).
 - Vortex briefly to dissolve the compound completely.
 - Aliquot the stock solution into smaller volumes in amber-colored tubes to minimize freeze-thaw cycles and protect from light.
 - Store the aliquots at -20°C or -80°C under an inert atmosphere.

2. General Workflow for Genetic Incorporation into Proteins

The following diagram illustrates a typical workflow for the site-specific incorporation of **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride** into a target protein in a host organism (e.g., *E. coli*).

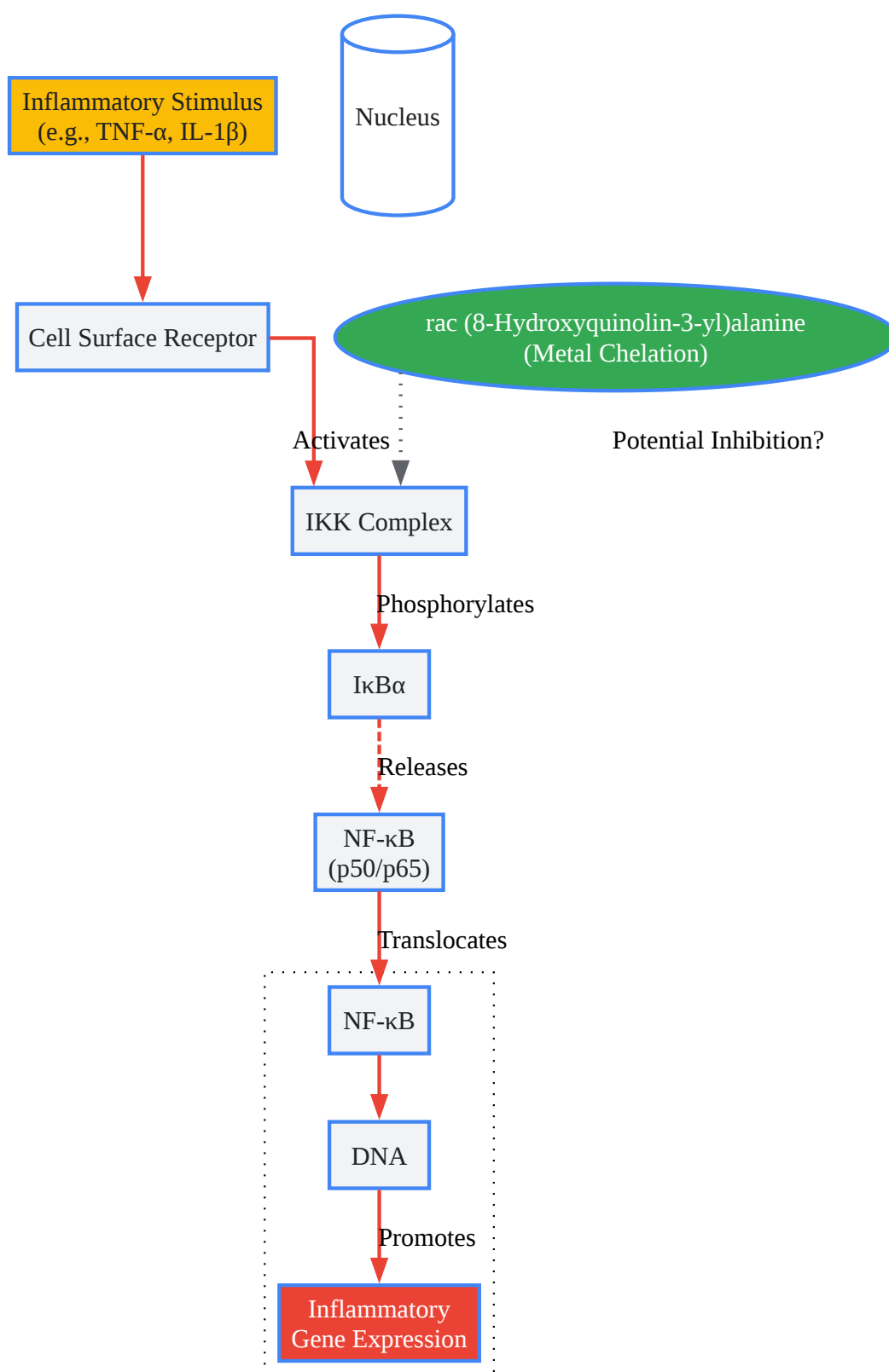


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Figure 1. A generalized workflow for the genetic incorporation of an unnatural amino acid.

Signaling Pathway Visualization

While the direct effects of **rac (8-Hydroxyquinolin-3-yl)alanine Dihydrochloride** on specific signaling pathways are not yet fully elucidated, its known inhibitory effect on inflammatory gene expression suggests a potential interaction with pathways such as the NF-κB signaling cascade. The metal-chelating properties of the 8-hydroxyquinoline moiety may play a role in modulating the activity of metalloenzymes involved in these pathways.



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Figure 2. A potential mechanism of action on the NF- κ B inflammatory pathway.

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